

Application Note and Protocol for the Quantification of Disperse Orange 61

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disperse Orange 61*

Cat. No.: *B1149534*

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Abstract

Disperse Orange 61 is a monoazo dye used in the textile industry for dyeing polyester fibers. [1] Due to its potential as a skin sensitizer and its classification as an allergenic dye, accurate quantification in textile products is crucial for consumer safety and regulatory compliance. This application note provides a detailed protocol for the quantitative analysis of **Disperse Orange 61** in textile samples using High-Performance Liquid Chromatography (HPLC) with Diode Array Detection (DAD). The methodology is based on established analytical procedures for disperse dyes, such as the DIN 54231 standard.[2][3][4][5][6]

Introduction

Disperse dyes are a class of synthetic colorants with low water solubility, making them suitable for dyeing hydrophobic fibers like polyester.[2] Concerns over the allergenic potential of some disperse dyes have led to regulations restricting their presence in consumer goods.[7][8] This protocol details a robust and reliable method for the extraction and subsequent quantification of **Disperse Orange 61** from textile matrices, ensuring high sensitivity and selectivity.

Principle

The analytical workflow involves the extraction of **Disperse Orange 61** from a textile sample using a suitable organic solvent, followed by chromatographic separation and quantification. An ultrasonic bath is employed to enhance the extraction efficiency. The extract is then analyzed by reverse-phase HPLC, where **Disperse Orange 61** is separated from other components and

quantified using a DAD detector. Quantification is achieved by comparing the peak area of the analyte in the sample to a calibration curve generated from analytical standards of known concentrations.

Experimental Protocols

Reagents and Materials

- Solvents: Methanol (HPLC grade), Acetonitrile (HPLC grade), Water (HPLC grade), Formic acid (analytical grade).
- Standards: **Disperse Orange 61** analytical standard (CAS No. 55281-26-0).
- Textile Sample: A representative sample of the textile to be analyzed.
- Equipment:
 - Analytical balance
 - Ultrasonic bath
 - Centrifuge
 - Vortex mixer
 - Syringe filters (0.45 μ m PTFE)
 - HPLC vials
 - HPLC system with a DAD detector

Standard Preparation

- Stock Solution (1000 μ g/mL): Accurately weigh 10 mg of **Disperse Orange 61** analytical standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to achieve concentrations ranging from 0.1 μ g/mL to 10 μ g/mL. These will be used to construct the calibration curve.

Sample Preparation (Textile)

- Cut the textile sample into small pieces (approximately 5 mm x 5 mm).
- Accurately weigh approximately 1.0 g of the cut textile sample into a 50 mL conical flask.
- Add 20 mL of methanol to the flask.
- Place the flask in an ultrasonic bath and sonicate at 70°C for 30 minutes to extract the dye.
[7][9]
- Allow the extract to cool to room temperature.
- Centrifuge the extract at 4000 rpm for 10 minutes to sediment any suspended fibers.
- Filter the supernatant through a 0.45 µm PTFE syringe filter into an HPLC vial for analysis.

HPLC-DAD Analysis

The following HPLC conditions are recommended for the separation and quantification of **Disperse Orange 61**:

Parameter	Condition
HPLC System	Agilent 1290 Infinity LC or equivalent
Column	C18 column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient Program	0-1 min: 5% B; 1-15 min: 5-90% B; 15-15.1 min: 90-98% B; 15.1-17 min: 98% B; 17.1-20 min: 5% B (re-equilibration)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
DAD Wavelength	Monitoring at the maximum absorbance wavelength of Disperse Orange 61 (approximately 480-500 nm), with spectral acquisition from 200-700 nm.

Quantification

- Inject the prepared standard solutions to construct a calibration curve by plotting peak area against concentration.
- Inject the prepared sample extract.
- Determine the concentration of **Disperse Orange 61** in the sample extract from the calibration curve.
- Calculate the final concentration of **Disperse Orange 61** in the textile sample using the following formula:

$$\text{Concentration (mg/kg)} = (C \times V) / M$$

Where:

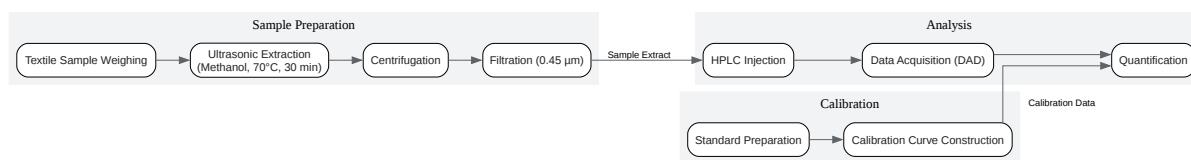
- C = Concentration of **Disperse Orange 61** in the extract (µg/mL)
- V = Volume of extraction solvent (mL)
- M = Mass of the textile sample (g)

Data Presentation

Table 1: HPLC Method Validation Parameters (Representative Data)

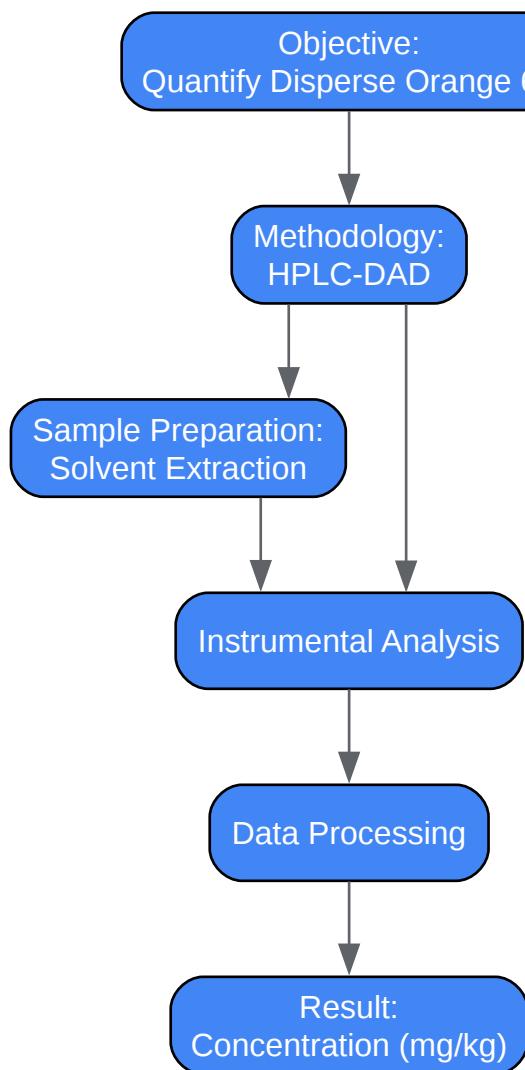
Parameter	Result
Linearity Range	0.1 - 10 µg/mL
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD)	0.02 - 1.35 ng/mL[9]
Limit of Quantification (LOQ)	0.06 - 4.09 ng/mL[9]
Recovery	92.1% - 98.7%[10]
Repeatability (%RSD, n=6)	< 5%

Visualizations



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Caption: Experimental workflow for the quantification of **Disperse Orange 61**.



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- To cite this document: BenchChem. [Application Note and Protocol for the Quantification of Disperse Orange 61]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1149534#method-for-quantifying-disperse-orange-61-concentration>]

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